Addressing metabolic instability of quinoxaline-based compounds

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Compound of Interest

Compound Name:	*6-Fluoro-1-propyl-1,2,3,4-tetrahydroquinoxaline*
CAS No.:	*1506367-83-4*
Cat. No.:	*B1447529*

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Quinoxaline Metabolism Technical Support Center

Welcome to the technical support center for researchers, scientists, and drug development professionals working with quinoxaline-based compounds. This guide is designed to provide in-depth troubleshooting assistance and address common challenges related to the metabolic instability of this important class of heterocyclic compounds. By explaining the underlying scientific principles and providing detailed experimental protocols, we aim to empower you to overcome metabolic hurdles in your research and development endeavors.

Introduction: The Quinoxaline Scaffold and Metabolic Challenges

Quinoxaline derivatives are a cornerstone in medicinal chemistry, forming the structural basis for a wide range of therapeutic agents with applications as antibacterial, anticancer, antiviral, and anti-inflammatory drugs. However, their journey fr[1][2][3]om a promising lead compound

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to a clinical candidate is often hampered by metabolic instability. Rapid metabolism can lead[4] to poor bioavailability, short half-life, and the formation of potentially toxic metabolites, ultimately derailing drug development projects.

This guide provides a st[2][4]ructured approach to identifying and addressing these metabolic liabilities.

Frequently Asked Questions (FAQs)

General Understanding

Q1: What are the most common metabolic pathways for quinoxaline-based compounds?

A1: Quinoxaline metabolism is primarily driven by oxidation reactions. The key enzymatic players[5] are Cytochrome P450 (CYP) enzymes and Aldehyde Oxidase (AO).

- CYP-Mediated Oxida[6][7][8][9][10]tion: These enzymes, primarily located in the liver, are responsible for the oxidation of electron-rich aromatic rings. For quinoxalines, this of[5]ten involves hydroxylation of the benzene or pyrazine ring. Specific isozymes like CY[5]P2A6 and CYP2E1 have been implicated in the metabolism of quinoline, a related heterocyclic compound.

- Aldehyde Oxidase (A[11]O) Mediated Oxidation: AO is a cytosolic enzyme that plays a significant role in the metabolism of nitrogen-containing heterocycles. A common metabolic route [8][9][10]for quinoxalines is the oxidation of a carbon atom adjacent to a ring nitrogen, leading to the formation of an oxo-derivative.

- N-Oxidation: The [5][12]nitrogen atoms in the pyrazine ring can be oxidized to form N-oxides. This is a common pathway [13][14]for quinoxaline 1,4-di-N-oxides (QdNOs), which are used as antimicrobial agents in veterinary medicine.

- Phase II Conjugatio[13][14]n: Following Phase I oxidation, the resulting hydroxylated metabolites can undergo conjugation reactions (e.g., glucuronidation or sulfation) to increase their water solubility and facilitate excretion.

Q2: Are there specific[15][16] "hotspots" on the quinoxaline ring that are particularly susceptible to metabolism?

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A2: Yes, certain positions on the quinoxaline scaffold are more prone to metabolic attack. The major metabolite of one quinoxaline compound was identified as the 3-oxo derivative, indicating that the carbon atoms adjacent to the nitrogen atoms in the pyrazine ring are susceptible to oxidation. Additionally, the benzene[5] portion of the molecule can undergo hydroxylation.

Q3: Can the metabolite[5]s of quinoxaline compounds be more toxic than the parent drug?

A3: Yes, this is a significant concern. Studies on quinoxaline 1,4-di-N-oxides (QdNOs) have shown that some metabolites can exhibit higher toxic effects than the parent compound. The reduction of the N-ox[13][14]ide groups is linked to the toxicity of these metabolites. Therefore, identifying an[13][14]d characterizing metabolites is a critical step in the safety assessment of any new quinoxaline-based drug candidate.

Experimental Design & Troubleshooting

Q4: My quinoxaline compound shows high clearance in human liver microsomes (HLM). What does this indicate and what should I do next?

A4: High clearance in HLM suggests that your compound is rapidly metabolized, likely by CYP enzymes. This can lead to poor in [4][17]vivo bioavailability.

Next Steps:

- Co[4]nfirm CYP Involvement: Conduct your HLM stability assay with and without the cofactor NADPH. If the compound is stable[17] in the absence of NADPH, CYP-mediated metabolism is highly probable.
- Identify the Metabolite(s): Use LC-MS/MS to identify the major metabolites formed. This will help you pinpoi[18]nt the metabolic "hotspot" on your molecule.
- Reaction Phenotyping: Use a panel of recombinant human CYP enzymes or specific chemical inhibitors to determine which CYP isozyme(s) are responsible for the metabolism.
- Structural Modifica[19]tion: Based on the identified metabolic hotspot, consider chemical modifications to block or reduce metabolism. (See Q6 for strategies).

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Q5: My compound is stable in liver microsomes but shows high clearance in hepatocytes or S9 fractions. What could be the reason?

A5: This discrepancy often points to metabolism by non-microsomal enzymes, such as Aldehyde Oxidase (AO), which is present in the cytosolic S9 fraction and hepatocytes but not in microsomes.

Next Steps:

- Co[4][15][16]nfirm AO Involvement: Perform an S9 stability assay in the presence of a selective AO inhibitor, such as hydralazine or raloxifene. A significant decrease in[7] metabolism will confirm the role of AO.
- Metabolite Identification: Use LC-MS/MS to identify the metabolite(s) formed in the hepatocyte or S9 incubations. AO typically catalyzes th[7]e oxidation of a carbon atom adjacent to a ring nitrogen.
- Consider Species Di[7]fferences: AO activity varies significantly between species. It is crucial to assess A[8][10]O-mediated metabolism in human-derived systems, as animal models may not be predictive.

Q6: What are some comm[8][10]on medicinal chemistry strategies to improve the metabolic stability of quinoxaline compounds?

A6: Once the metabolic liability is identified, several strategies can be employed:

- Blocking Metabolic Hotspots:
  - Introduce Steric Hindrance: Placing a bulky group near the site of metabolism can physically block the enzyme from accessing it.
  - Replace Hydrogen with a More Stable Group: Substituting a metabolically labile hydrogen atom with a fluorine or methyl group can prevent oxidation at that position.
- Modulating Electron[20]ic Properties:

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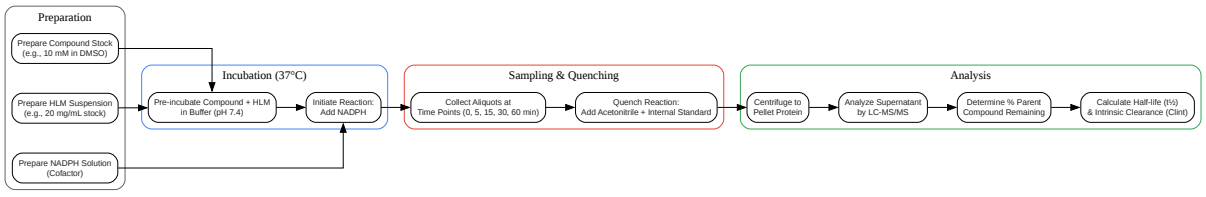
- Introduce Electron-Withdrawing Groups: Adding electron-withdrawing groups (e.g., CF3, SO2NH2) to the aromatic ring can make it less susceptible to oxidation by CYP enzymes.
- Incorporate Add[20][21]itional Nitrogen Atoms: Increasing the nitrogen content in the heterocyclic system can also decrease its susceptibility to oxidation.

- Scaffold Hopping:[5] In some cases, it may be necessary to replace the quinoxaline core with a different, more metabolically stable heterocyclic system while aiming to retain the desired pharmacological activity. For example, replacing a [5]quinoxaline with a benzothiazole has been shown to eliminate a site of oxidation and improve metabolic stability.

Troubleshooti[5]ng Guides & Experimental Protocols

Guide 1: Assessing Metabolic Stability Using Human Liver Microsomes (HLM)

This protocol is designed to determine the rate of metabolism of a quinoxaline compound by Phase I enzymes, primarily CYPs.



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Caption: Workflow for HLM Metabolic Stability Assay.

- Reagent Preparation:
  - Test Compound Stock: Prepare a 10 mM stock solution in DMSO.
  - HLM Stock: Thaw pooled human liver microsomes on ice and prepare a working stock of 3 mg/mL in 100 mM potassium phosphate buffer (pH 7.4). Always keep microsomes on[17] ice.
  - NADPH Solution:[17] Prepare a fresh solution of NADPH in buffer.
- Incubation:
  - In a microcentrifuge tube, combine the buffer, HLM suspension, and the test compound (final concentration typically 1 µM).
  - Pre-warm the mixt[17]ure at 37°C for 5-10 minutes.
  - Initiate the metabolic reaction by adding the NADPH solution.
- Time-Point Samplin[17]g:
  - At designated time points (e.g., 0, 5, 15, 30, 60 minutes), withdraw an aliquot of the reaction mixture.
  - Immediately quenc[16]h the reaction by adding the aliquot to a tube containing cold acetonitrile and an internal standard for LC-MS/MS analysis.
- Sample Processing [17]and Analysis:
  - Vortex the quenched samples and centrifuge to pellet the precipitated protein.
  - Transfer the supernatant to an analysis plate or vial.
  - Analyze the samples by LC-MS/MS to quantify the remaining parent compound.

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- Data Analysis: [17][18] * Plot the natural logarithm of the percentage of the parent compound remaining versus time.
  - The slope of the line gives the elimination rate constant (k).
  - Calculate the half-life (t½) = 0.693 / k.
  - Calculate the intrinsic clearance (Clint) using the appropriate formula.

Half-life (t½) in HLM	Predicted In Vivo Clearance	Interpretation & Recommendation
< 15 min	High	High risk of poor bioavailability. Prioritize for medicinal [4]chemistry optimization.
15 - 60 min	Moderate	Acceptable for some indications, but improvement is desirable.
> 60 min	Low	Low risk of first-pass metabolism. Good starting point.

Guide 2: Investigating Aldehyde Oxidase (AO) Metabolism with S9 Fractions

This protocol helps determine if a compound is a substrate for cytosolic enzymes like AO, especially when microsomal stability is high but hepatocyte clearance is also high.

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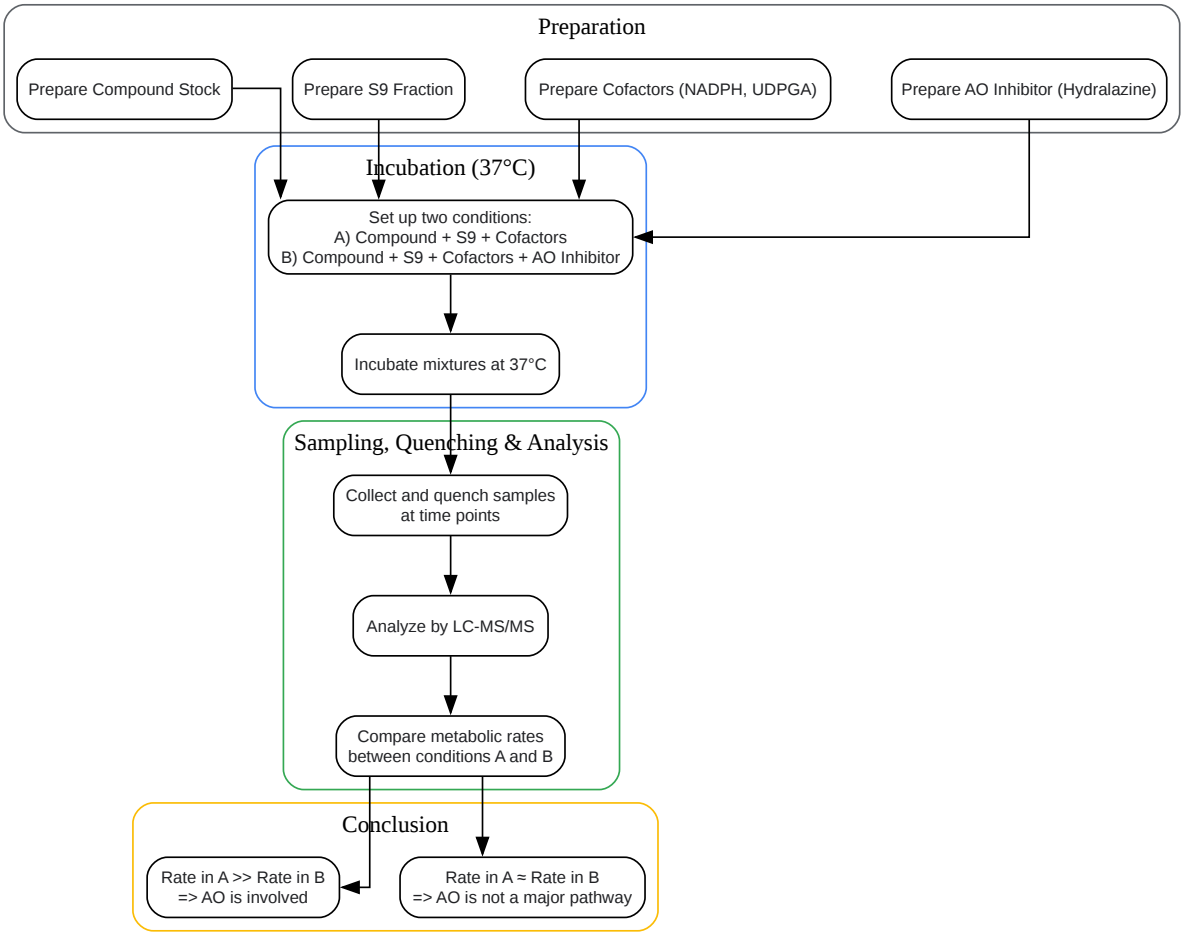

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Caption: Investigating AO Metabolism with S9 Fractions.

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- Reagent Preparation:
  - Prepare test compound stock, S9 fraction, and cofactors (e.g., NADPH, UDPGA) as you would for a microsomal assay. The S9 fraction contains [16]both microsomal and cytosolic enzymes.
  - Prepare a stock s[16]olution of a selective AO inhibitor (e.g., 100 µM hydralazine).
- Incubation: [7]* Set up parallel incubations. Both sets will contain the test compound, S9 fraction, and necessary cofactors.
  - To one set of incubations, add the AO inhibitor. To the other, add the vehicle (e.g., buffer).
  - Incubate all samples at 37°C.
- Sampling and Analysis:
  - Follow the same sampling, quenching, and LC-MS/MS analysis procedure as described in the HLM protocol.
- Data Interpretation:
  - Calculate the rate of metabolism (or half-life) in the presence and absence of the AO inhibitor.
  - A significant reduction in metabolism in the presence of the inhibitor strongly indicates that your compound is a substrate for Aldehyde Oxidase.

Summary of Ke[7]y Metabolic Pathways and Troubleshooting Logic

The following diagram illustrates the decision-making process for investigating the metabolic instability of quinoxaline-based compounds.

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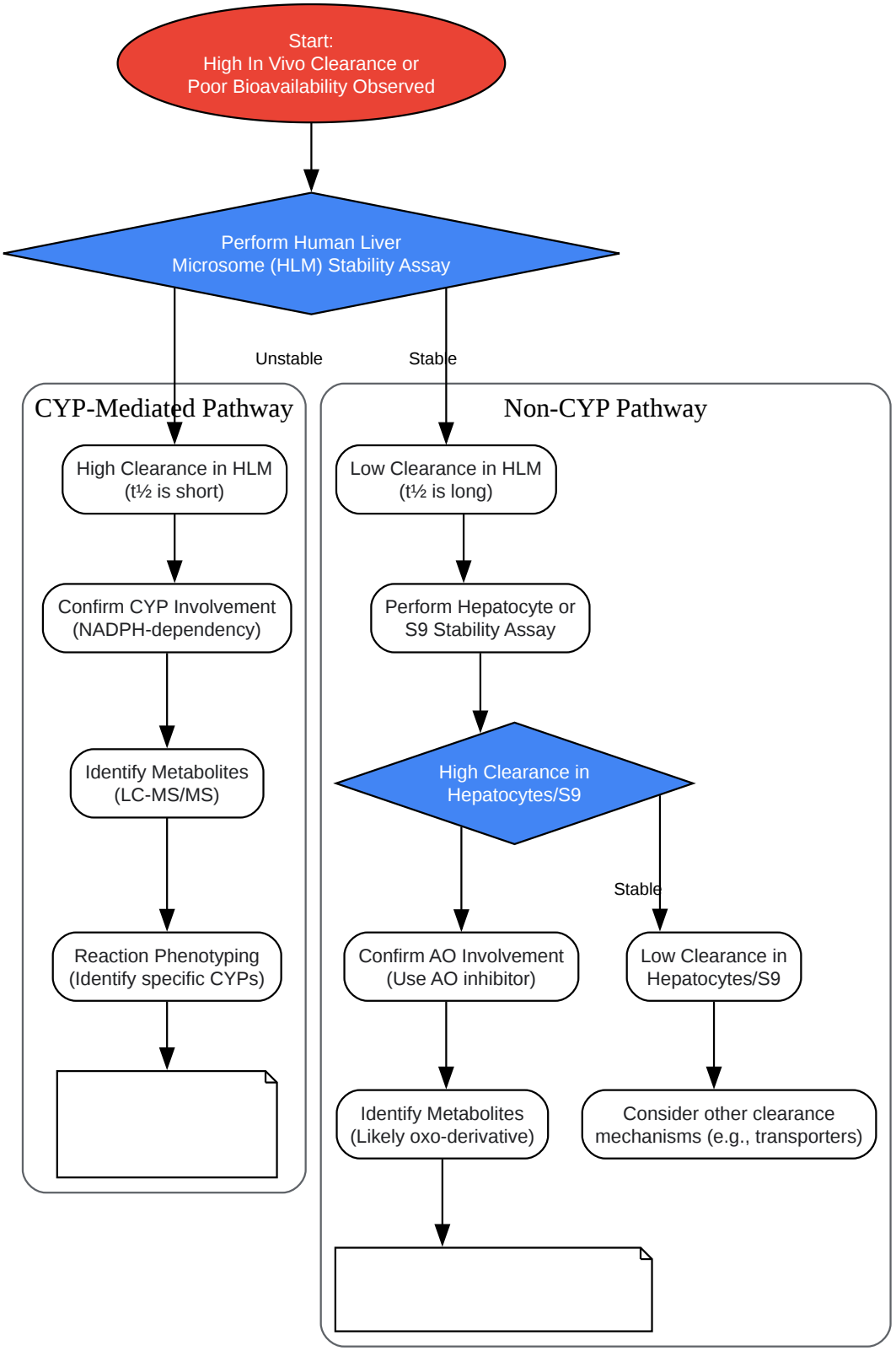

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Caption: Decision Tree for Troubleshooting Quinoxaline Metabolism.

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References

- Advances in Metabolism and Metabolic Toxicology of Quinoxaline 1,4-Di-N-oxides. (2024). Chemical Research in Toxicology, 37(4), 528-539.
- Cytochrome P450-Mediated Metabolism and DNA Binding of 2-Amino-1,7-dimethylimidazo[4,5-g]quinoxaline and its Carcinogenic Isomer 2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline in Mice. (2012). Chemical Research in Toxicology, 25(2), 410-421. [Link]
- Advanced in vitro metabolic stability assays for drug discovery. Nuvisan. [Link]
- Advances in Metabolism and Metabolic Toxicology of Quinoxaline 1,4-Di-N-oxides. (2024). Chemical Research in Toxicology, 37(4), 528-539. [Link]
- Metabolic Stability. Frontage Laboratories. [Link]
- metabolic stability in liver microsomes. Mercell. [Link]
- Cytochrome P450-mediated metabolism and DNA binding of 2-amino-1,7-dimethylimidazo[4,5-g]quinoxaline and its carcinogenic isomer 2-amino-3,8-dimethylimidazo[4,5-f]quinoxaline in mice. (2012). Chemical Research in Toxicology, 25(2), 410-421. [Link]
- S9 Stability Assay. Creative Bioarray. [Link]
- Scaffold-hopping as a strategy to address metabolic liabilities of aromatic compounds. (2019). RSC Medicinal Chemistry, 11(1), 2-14. [Link]
- The Role of Aldehyde Oxidase and Xanthine Oxidase in the Biotransformation of a Novel Negative Allosteric Modulator of Metabotropic Glutamate Receptor Subtype 5. (2013). Drug Metabolism and Disposition, 41(6), 1251-1259. [Link]
- Improving the decision-making process in the structural modification of drug candidates Part I: Enhancing Metabolic Stability. NEDMDG. [Link]
- Tracing major metabolites of quinoxaline-1,4-dioxides in abalone with high-performance liquid chromatography tandem positive-mode electrospray ionization mass spectrometry.

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(2018). Journal of the Science of Food and Agriculture, 98(13), 5103-5110. [Link]

- Simple Purification and Ultrahigh-Pressure Liquid Chromatography–Tandem Mass Spectrometry Determination of Five Quinoxaline 1,4-dioxides and their Metabolites in Swine Liver. (2021). LCGC International, 34(10), 20-25. [Link]
- Quinoxaline 1,4-Dioxides: Advances in Chemistry and Chemotherapeutic Drug Development. (2022). Molecules, 27(19), 6524. [Link]
- Advances in quinoxaline derivatives: synthetic routes and antiviral efficacy against respiratory pathogens. (2024). RSC Medicinal Chemistry. [Link]
- General Approach to Access Aldehyde Oxidase Metabolites of Drug Molecules via N-Oxidation/Reissert-Henze-Type Reaction. (2022). Organic Letters, 24(1), 223-227. [Link]
- Aldehyde oxidase and its role as a drug metabolizing enzyme. (2015). Drug Metabolism Reviews, 47(1), 48-64. [Link]
- Cytochrome P450 species involved in the metabolism of quinoline. (1996). Chemical Research in Toxicology, 9(4), 711-719. [Link]
- Drug Modifications to Improve Stability – An Introduction to Medicinal Chemistry & Molecular Recognition. Open Library Publishing Platform. [Link]
- Aldehyde oxidase. Wikipedia. [Link]
- A phase I and pharmacokinetic study of the quinoxaline antitumour Agent R(+)XK469 in patients with advanced solid tumours. (2008). European Journal of Cancer, 44(12), 1673-1680. [Link]
- Synthetic pathways toward quinoxaline derivatives. ResearchGate. [Link]
- Improving metabolic stability and removing aldehyde oxidase liability in a 5-azaquinazoline series of IRAK4 inhibitors. (2020). Bioorganic & Medicinal Chemistry, 28(23), 115815. [Link]
- Tracing major metabolites of quinoxaline-1,4-dioxides in abalone with high performance liquid chromatography tandem positive mode electrospray ionization mass spectrometry. Semantic Scholar. [Link]

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- Chemistry, Synthesis, and Structure Activity Relationship of Anticancer Quinoxalines. (2023). Molecules, 28(22), 7629. [Link]
- Synthesis, molecular modelling, and biological evaluation of novel quinoxaline derivatives for treating type II diabetes. (2024). Journal of Enzyme Inhibition and Medicinal Chemistry, 39(1). [Link]
- Novel Synthetic Routes to Prepare Biologically Active Quinoxalines and Their Derivatives. (2017). Molecules, 22(3), 447. [Link]
- Synthesis, molecular modelling, and biological evaluation of novel quinoxaline derivatives for treating type II diabetes. ResearchGate. [Link]
- The role of aldehyde oxidase in drug metabolism. ResearchGate. [Link]
- Optimizing metabolic stability of phosphodiesterase 5 inhibitors: discovery of a potent N-(pyridin-3-ylmethyl)quinoline derivative targeting synaptic plasticity. (2023). European Journal of Medicinal Chemistry, 250, 115214. [Link]
- Gas-liquid chromatography and mass spectrometry of quinoxalines derived from various homoglucans by alkaline o-phenylenediamine method. Sci-Hub. [Link]
- Comparative study of the affinity and metabolism of type I and type II binding quinoline carboxamide analogues by cytochrome P450 3A4. WSU Research Exchange. [Link]
- Present status of quinoxaline motifs: Excellent pathfinders in therapeutic medicine. (2025). European Journal of Medicinal Chemistry, 285, 116892. [Link]
- Oxidative metabolism of a quinoxaline derivative by xanthine oxidase in rodent plasma. (2011). Drug Metabolism and Disposition, 39(12), 2269-2278. [Link]
- Cytochrome P450-Mediated Metabolism and CYP Inhibition for the Synthetic Peroxide Antimalarial OZ439. (2021). ACS Omega, 6(45), 30453-30462. [Link]
- Heterocyclic chemistry of quinoxaline and potential activities of quinoxaline derivatives- A review. Pharmacophore. [Link]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. mdpi.com [mdpi.com]
- 3. pharmacophorejournal.com [pharmacophorejournal.com]
- 4. Metabolic Stability • Frontage Laboratories [frontagelab.com]
- 5. Scaffold-hopping as a strategy to address metabolic liabilities of aromatic compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Cytochrome P450-Mediated Metabolism and DNA Binding of 2-Amino-1,7-dimethylimidazo[4,5-g]quinoxaline and its Carcinogenic Isomer 2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The Role of Aldehyde Oxidase and Xanthine Oxidase in the Biotransformation of a Novel Negative Allosteric Modulator of Metabotropic Glutamate Receptor Subtype 5 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Aldehyde oxidase and its role as a drug metabolizing enzyme - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Aldehyde oxidase - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. Cytochrome P450 species involved in the metabolism of quinoline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Oxidative metabolism of a quinoxaline derivative by xanthine oxidase in rodent plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. pubs.acs.org [pubs.acs.org]
- 14. Advances in Metabolism and Metabolic Toxicology of Quinoxaline 1,4-Di-N-oxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
- 16. creative-bioarray.com [creative-bioarray.com]

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- 17. mercell.com [mercell.com]
- 18. nuvisan.com [nuvisan.com]
- 19. Cytochrome P450-Mediated Metabolism and CYP Inhibition for the Synthetic Peroxide Antimalarial OZ439 - PMC [pmc.ncbi.nlm.nih.gov]
- 20. nedmdg.org [nedmdg.org]
- 21. Drug Modifications to Improve Stability – An Introduction to Medicinal Chemistry & Molecular Recognition [ecampusontario.pressbooks.pub]
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